

An In-depth Technical Guide on (Z)-Cyclononene: Molecular Formula and Weight

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Compound of Interest

Compound Name: Cyclononene

Cat. No.: B11951088

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This guide serves as a core reference for researchers, scientists, and drug development professionals, providing essential physicochemical data for (Z)-**Cyclononene**.

Physicochemical Data

(Z)-**Cyclononene**, also known as cis-**Cyclononene**, is a cycloalkene with a nine-membered ring.[1] Its fundamental molecular properties are crucial for its application in various research and development contexts.

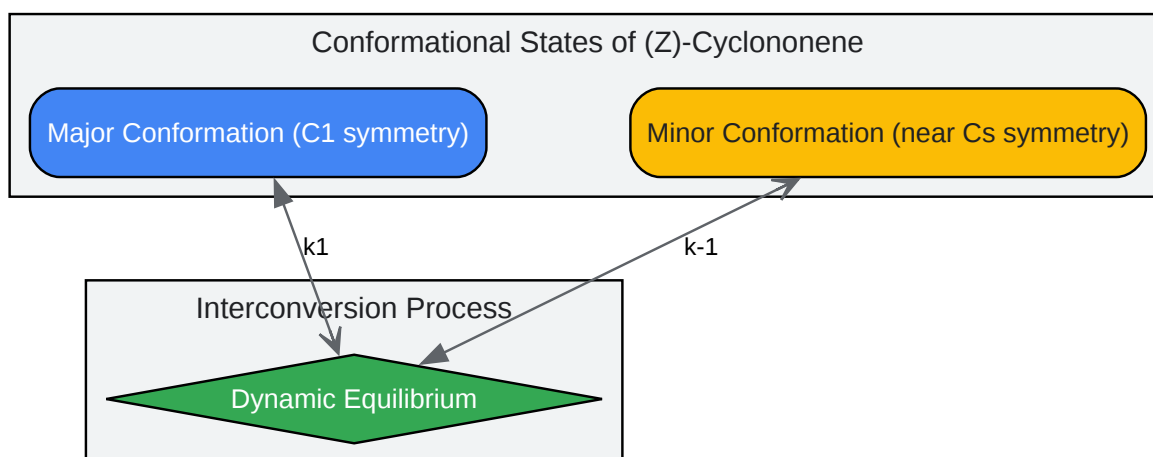
Property	Value
Molecular Formula	C ₉ H ₁₆ [2][3][4][5][6]
Molar Mass	124.22 g/mol [2][3]
CAS Registry Number	933-21-1[3][5][6][7]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of (Z)-**Cyclononene** are beyond the scope of this specific guide, which focuses on its core molecular properties. However, relevant methodologies can be found in the chemical literature. For instance, conformational studies of cis-**cyclononene** have been conducted using dynamic NMR spectroscopy and computational methods.[8] These studies involve dissolving the compound in a solvent like propane and acquiring spectra at very low temperatures.[8]

Logical Relationships in Conformational Analysis

The conformational analysis of (Z)-**Cyclononene** involves understanding the equilibrium between its different spatial arrangements. The low-temperature ^{13}C NMR spectrum reveals the presence of at least two distinct conformations. The interconversion between these conformations represents a dynamic equilibrium that can be studied to determine the energy barriers of these processes.



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Caption: Conformational equilibrium of (Z)-**Cyclononene**.

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References

- 1. Cyclononene - Wikipedia [en.wikipedia.org]
- 2. chembk.com [chembk.com]
- 3. (1Z)-Cyclononene | C₉H₁₆ | CID 5463153 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (Z)-Cyclononene | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]

- 5. cis-Cyclononene [webbook.nist.gov]
- 6. cis-Cyclononene [webbook.nist.gov]
- 7. cis-Cyclononene (CAS 933-21-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. pubs.acs.org [pubs.acs.org]
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